

# Neryl butyrate diastereoisomer geranyl butyrate properties

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## Compound of Interest

Compound Name: Neryl butyrate

Cat. No.: B1588603

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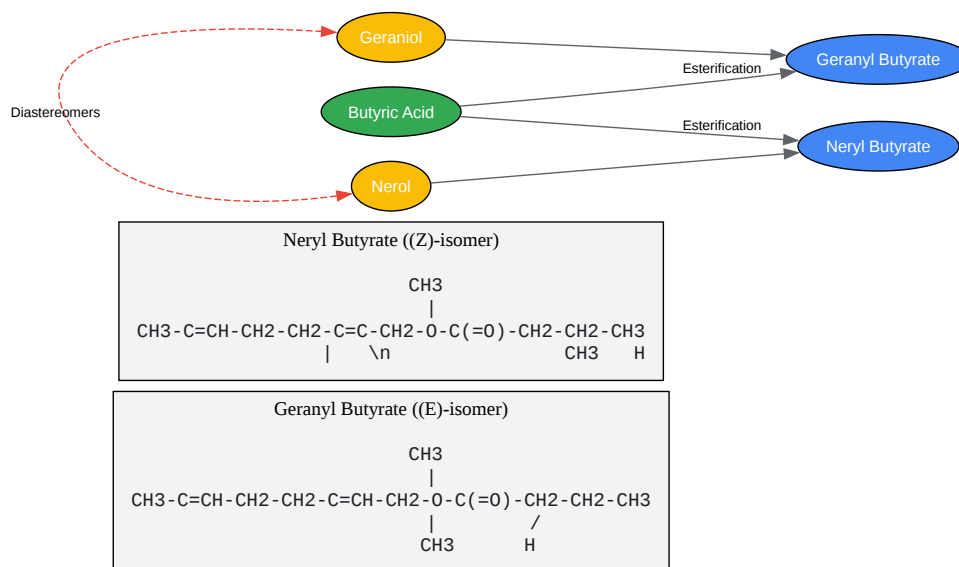
An In-depth Technical Guide to the Properties of **Neryl Butyrate** and its Diastereoisomer, Geranyl Butyrate

## Introduction

**Neryl butyrate** and geranyl butyrate are diastereoisomers, specifically E/Z (or cis/trans) isomers, that hold significance in the flavor, fragrance, and potentially pharmaceutical industries. As esters derived from nerol or geraniol and butyric acid, their subtle structural differences lead to distinct sensory and physicochemical properties. This technical guide provides a comprehensive overview of these two compounds, focusing on their chemical properties, biological activities, and experimental protocols for their synthesis and analysis. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data and detailed methodologies.

## Chemical Structure and Isomerism

**Neryl butyrate** and geranyl butyrate share the same molecular formula,  $C_{14}H_{24}O_2$ , and molecular weight of approximately 224.34 g/mol .[1][2] Their structural difference lies in the geometry around the double bond at the C2 position of the octadienyl chain. Geranyl butyrate is the (E)-isomer, where the main carbon chains are on opposite sides of the double bond. **Neryl butyrate** is the (Z)-isomer, with the main carbon chains on the same side. This cis-trans isomerism is the basis for their classification as diastereoisomers.[2][3]



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Caption: Isomeric relationship of Neryl and Geranyl Butyrate.

## Physicochemical Properties

The difference in geometry between **neryl butyrate** and geranyl butyrate influences their physical properties, including boiling point, density, and refractive index, as well as their organoleptic profiles.

## Quantitative Physicochemical Data

Property	Neryl Butyrate	Geranyl Butyrate
CAS Number	999-40-6[1]	106-29-6[3]
Molecular Formula	C <sub>14</sub> H <sub>24</sub> O <sub>2</sub> [1][2]	C <sub>14</sub> H <sub>24</sub> O <sub>2</sub> [4]
Molecular Weight	224.34 g/mol [1]	224.34 g/mol [3]
Appearance	Colorless to pale yellow liquid[1]	Colorless liquid[3][5]
Boiling Point	239-240 °C @ 760 mmHg[1]	252 °C @ 760 mmHg[3], 151-153 °C @ 18 mmHg[4][5]
Density	0.898-0.910 g/mL[1]	0.896 g/mL @ 25 °C[5], 0.889 g/mL[3]
Refractive Index	1.4539-1.4650 @ 20°C[1]	1.455-1.462 @ 20°C[3], 1.461 @ 20°C[5]
Flash Point	>110 °C (>230 °F)[6]	93 °C (199.4 °F)[3], 105 °C[7]
Solubility	Soluble in alcohol; insoluble in water[1][8]	Soluble in alcohol and ether; insoluble in water[5]
Vapor Pressure	0.001 mmHg @ 25 °C (est)[9]	0.022 mmHg @ 20°C[3]

## Organoleptic Properties

- **Neryl Butyrate:** Possesses a sweet, leafy, and floral odor.[1] It is also described as having green, waxy, oily, fatty, and orange notes.[6][9] The taste at 20 ppm is characterized as green, fruity, fatty, floral, and berry with tropical nuances.[6]
- **Geranyl Butyrate:** Exhibits a fruity-floral aroma, often described as sweet with rosy and tropical undertones.[3][7] It is used in fruity notes like pineapple, apple, peach, and pear.[3] Its taste is described as sweet and apricot-like.[5] **Neryl butyrate** is considered less rosy but retains a waxy, butyric character compared to its diastereoisomer.[3]

## Spectroscopic and Chromatographic Data

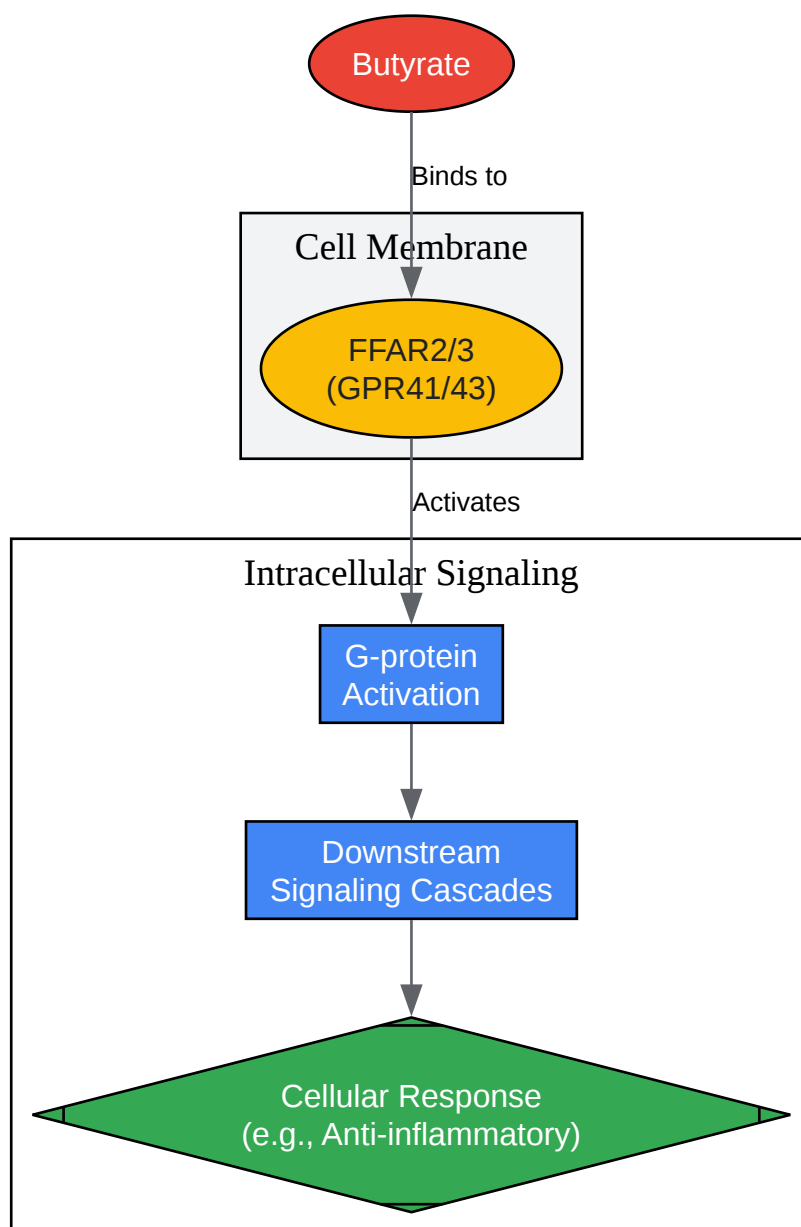
Gas chromatography is a key analytical technique for distinguishing between these isomers. The Kovats Retention Index (RI) is a useful parameter for this purpose.

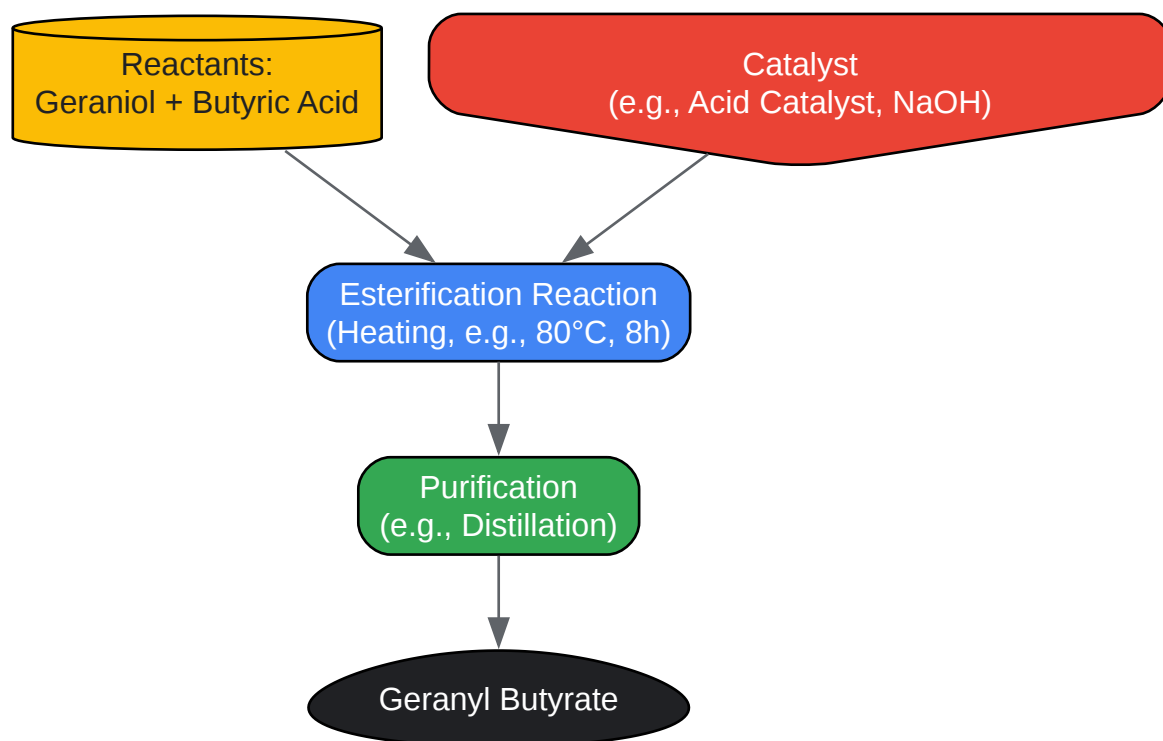
Compound	Kovats Retention Index (Standard Non-polar Column)
Neryl Butyrate	1498, 1514, 1519[1][2]

## Biological and Pharmacological Activities

While both compounds are primarily used in flavors and fragrances, there is emerging research into their biological activities.

- **Geranyl Butyrate:** Has been reported to exhibit anticancer activity.[10] One study mentioned its potential anticancer activity against murine leukemia (P388) with an IC50 value of 22.345 µg/mL.[10]
- **Neryl Butyrate:** Specific biological activities for **neryl butyrate** are not well-documented in the provided search results. However, its isomer, neryl acetate, has been shown to mediate the biological activities of *Helichrysum italicum* essential oil on the skin barrier.[11]
- **Butyrate Moiety:** The butyrate component itself is a short-chain fatty acid and a well-known gut microbiota metabolite. It has a range of pharmacological effects, including anti-inflammatory and antioxidant properties, and it can act as a histone deacetylase (HDAC) inhibitor and activate specific G protein-coupled receptors like FFAR2 and FFAR3.[12] These activities of the parent acid could suggest potential, yet uninvestigated, biological roles for its ester derivatives.





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